

# Application Notes and Protocols for Endobon® in Maxillary Sinus Augmentation

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## Compound of Interest

Compound Name: *endobon*

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These application notes provide a comprehensive overview of the surgical technique for utilizing **Endobon®**, a bovine-derived hydroxyapatite xenograft, in maxillary sinus augmentation procedures. The information is intended to guide research and development professionals in understanding the material's application and performance.

## Product Overview

**Endobon®** is a non-resorbable bone graft substitute composed of hydroxyapatite ceramic derived from cancellous bovine bone.[1][2][3] It undergoes a high-temperature, two-step deproteinization process to ensure safety from biological contaminants such as bacteria, viruses, and prions.[2][3] The resulting material is osteoconductive, serving as a scaffold to support new bone growth.[3] Its interconnected micro and macro pores are designed to facilitate vascular ingrowth and graft stability.[2] **Endobon®** is indicated for various dental and oral surgical procedures, including maxillary sinus elevation.[2] It is available in small (500–1000 µm) and large (1000–2000 µm) granule sizes, with the larger size being preferred for sinus augmentation.[2][4]

## Quantitative Data from Clinical Studies

The following tables summarize quantitative data from clinical studies evaluating the efficacy of **Endobon®** in maxillary sinus augmentation and related bone grafting procedures.

Table 1: Clinical Outcomes of **Endobon®** in Maxillary Sinus Augmentation

Study	Number of Patients/Sinuses	Healing Period	Implant Placement	Implant Survival Rate	Key Findings
Felice et al. (2015) <a href="#">[5]</a>	10 patients / 10 sinuses	4 months	18 implants	Not specified in summary	Endobon® was shown to be clinically effective for the reconstruction of sinus floors prior to implant placement. <a href="#">[5]</a>
Nevins et al. (2011) <a href="#">[5]</a>	14 patients / 14 sinuses	6 months	Implants placed after healing	Not specified in summary	Histological analysis confirmed vital bone formation with remaining Endobon® granules integrated and surrounded by woven and lamellar bone. <a href="#">[5]</a>

Table 2: Histomorphometric Analysis of Bone Regeneration with **Endobon®** (from Nevins et al., 2011)

Parameter	Mean Percentage (%)
New Bone Formation	Not specified in summary
Remaining Xenograft	Not specified in summary
Connective Tissue/Marrow Space	Not specified in summary

Note: While the study by Nevins et al. (2011) is cited as providing histomorphometric data, the specific percentages were not available in the reviewed summary documents.

## Experimental Protocols

### Surgical Protocol for Maxillary Sinus Augmentation with Endobon® (Lateral Window Technique)

This protocol describes a generalized lateral window approach for maxillary sinus augmentation using **Endobon®** xenograft granules.

#### 1. Pre-operative Preparation:

- Obtain informed consent from the patient.
- Perform a thorough clinical and radiographic examination, including cone-beam computed tomography (CBCT), to assess the sinus anatomy and residual bone height.
- Administer prophylactic antibiotics as per standard surgical protocols.

#### 2. Anesthesia and Flap Design:

- Administer local anesthesia to achieve profound numbness of the surgical site.
- Create a full-thickness mucoperiosteal flap on the lateral wall of the maxilla. A crestal incision with vertical releasing incisions is commonly used to ensure adequate access and visibility.

#### 3. Osteotomy:

- Carefully create a bony window on the lateral sinus wall using a round diamond bur or piezoelectric surgical unit. The dimensions of the window should be sufficient to allow for

instrumentation and graft placement.

#### 4. Schneiderian Membrane Elevation:

- Gently fracture the bony window inward and carefully elevate the Schneiderian membrane from the sinus floor and walls using specialized sinus lift elevators. Extreme care must be taken to avoid perforation of the membrane.
- In case of a small perforation, a resorbable collagen membrane may be used to repair it.[\[5\]](#)

#### 5. **Endobon®** Granule Preparation and Placement:

- Hydrate the **Endobon®** granules. A study by Ramirez-Fernandez et al. suggests mixing the granules with the patient's venous blood.[\[6\]](#) Manufacturer information indicates that the granules adhere to one another when hydrated, facilitating transfer to the defect site.[\[3\]](#)[\[4\]](#)
- The hydrated **Endobon®** granules can be mixed with autologous bone chips to enhance the regenerative outcome.
- Carefully pack the **Endobon®** mixture into the newly created space between the elevated sinus membrane and the sinus floor.[\[6\]](#) Avoid over-compressing the graft material to allow space for blood clot formation and new bone ingrowth.[\[7\]](#)

#### 6. Membrane Placement and Closure:

- Cover the lateral window with a resorbable collagen membrane to contain the graft material and guide tissue regeneration.[\[6\]](#)[\[7\]](#)
- Reposition the mucoperiosteal flap and achieve primary wound closure with sutures.

#### 7. Post-operative Care:

- Provide the patient with detailed post-operative instructions, including analgesics and antibiotics as needed.
- Advise the patient to avoid activities that could create pressure in the sinus, such as blowing their nose forcefully, for several weeks.

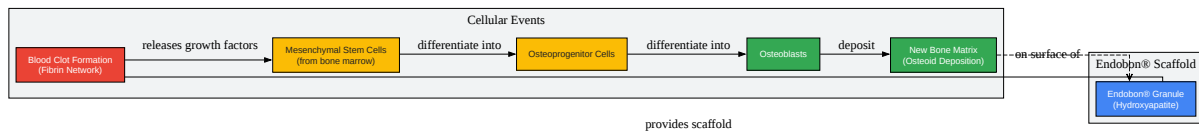
- Schedule follow-up appointments to monitor healing.

#### 8. Healing and Implant Placement:

- Allow for a healing period of approximately 6 months for sufficient bone formation to occur.[7]
- After the healing period, assess the augmented site clinically and radiographically prior to dental implant placement.

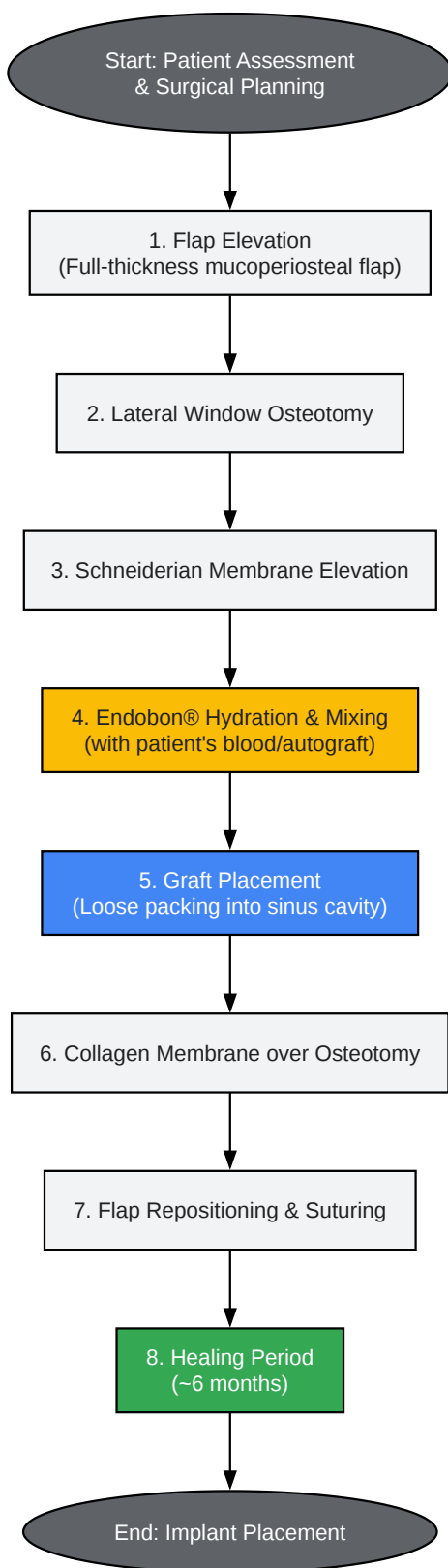
## Visualizations

### Signaling Pathway and Workflow Diagrams



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Caption: Osteoconduction with **Endobon®** Scaffold.



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